

# Technical Support Center: Reducing Ion Migration in Perovskite Layers with 7CB Additives

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## Compound of Interest

Compound Name: *4'-Heptyl-4-biphenylcarbonitrile*

Cat. No.: *B1195896*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for utilizing 7CB (4-cyano-4'-heptylbiphenyl) as an additive to reduce ion migration in perovskite layers.

## Frequently Asked Questions (FAQs)

**Q1:** What is 7CB and why is it used as an additive in perovskite layers?

**A1:** 7CB, or 4-cyano-4'-heptylbiphenyl, is a liquid crystal molecule. In perovskite solar cells, it is used as an additive to improve the quality and stability of the perovskite film. The cyano group (-C≡N) in the 7CB molecule can interact with the lead (Pb) ions in the perovskite structure, which helps to passivate defects and guide the crystal growth. This can lead to larger, more oriented perovskite grains, which in turn can reduce ion migration pathways and enhance the overall device performance and longevity.

**Q2:** How does 7CB help in reducing ion migration in perovskite solar cells?

**A2:** The primary mechanism by which 7CB is thought to reduce ion migration is through defect passivation and improved crystal morphology. The cyano groups in 7CB can coordinate with uncoordinated Pb<sup>2+</sup> ions at the grain boundaries and surfaces of the perovskite film. This interaction can reduce the concentration of mobile ionic defects, such as halide vacancies, which are primary contributors to ion migration. By promoting the growth of larger and more

aligned perovskite grains, 7CB helps to minimize the grain boundary density, thereby reducing the pathways for ions to migrate across the film.

**Q3:** What are the expected improvements in perovskite solar cell performance with the addition of 7CB?

**A3:** The addition of 7CB as an additive has been shown to enhance the power conversion efficiency (PCE) and stability of perovskite solar cells. For instance, studies have reported an increase in PCE from a baseline of 17.14% to 20.19% with the use of a liquid crystal additive. This improvement is attributed to better charge transport and reduced non-radiative recombination resulting from the improved film quality and reduced defect density.

**Q4:** Are there any alternatives to 7CB for reducing ion migration?

**A4:** Yes, various other additives and strategies are being explored to reduce ion migration in perovskite solar cells. These include other liquid crystals with functional groups, polymers, alkali metal salts, and other small molecules with Lewis base properties that can passivate defects. The choice of additive often depends on the specific perovskite composition and desired device architecture.

## Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Poor solubility of 7CB in the perovskite precursor solution.	<ul style="list-style-type: none"><li>- The solvent system (e.g., DMF, DMSO) may not be optimal for dissolving both the perovskite precursors and 7CB.- The concentration of 7CB is too high.</li></ul>	<ul style="list-style-type: none"><li>- Try using a co-solvent system or a different solvent with better solubility for both components.- Gently warm the solution while stirring to aid dissolution.- Reduce the concentration of 7CB in the precursor solution.</li></ul>
Formation of pinholes or non-uniform perovskite films.	<ul style="list-style-type: none"><li>- The addition of 7CB may alter the viscosity and surface tension of the precursor solution, affecting the film formation during spin-coating or blade-coating.- Incomplete removal of solvents during annealing.</li></ul>	<ul style="list-style-type: none"><li>- Optimize the spin-coating parameters (speed, duration, and ramp) or blade-coating speed and temperature.- Adjust the annealing temperature and time to ensure complete solvent evaporation and proper crystallization.- Consider using an anti-solvent dripping step to promote more uniform nucleation.</li></ul>
No significant improvement in device performance or stability.	<ul style="list-style-type: none"><li>- The concentration of 7CB may be too low to have a significant effect.- The interaction between 7CB and the specific perovskite composition (e.g., mixed-halide perovskites) may not be optimal.- Degradation of the 7CB additive.</li></ul>	<ul style="list-style-type: none"><li>- Systematically vary the concentration of 7CB in the precursor solution to find the optimal loading.- Characterize the interaction between 7CB and the perovskite film using techniques like FTIR or XPS to confirm its presence and bonding.- Ensure the purity and proper storage of the 7CB material.</li></ul>
Increased hysteresis in the J-V curve.	<ul style="list-style-type: none"><li>- While 7CB aims to reduce ion migration, suboptimal incorporation might introduce</li></ul>	<ul style="list-style-type: none"><li>- Re-optimize the device fabrication process, particularly the annealing conditions, after</li></ul>

new defects or interfaces that trap charges. adding 7CB.- Perform characterization techniques like impedance spectroscopy to understand the charge trapping and ion movement dynamics in the modified device.

## Quantitative Data

Parameter	Control Device (without 7CB)	Device with 7CB Additive	Reference
Power Conversion Efficiency (PCE)	17.14%	20.19%	Generic data for liquid crystal additives
Fill Factor (FF)	~75%	>80%	Generic data for liquid crystal additives
Open-circuit Voltage (Voc)	~1.10 V	~1.16 V	Data for cyano- containing additives
Short-circuit Current (Jsc)	Varies	Varies	-

Note: The data presented is based on reports for liquid crystal and cyano-containing additives in general, as specific quantitative data for 7CB's direct impact on ion migration is limited in publicly available literature. Researchers should perform their own experiments to determine the precise impact of 7CB on their specific perovskite system.

## Experimental Protocols

### Protocol for Incorporating 7CB into a Perovskite Precursor Solution

This protocol provides a general guideline for incorporating 7CB into a standard methylammonium lead iodide (MAPbI<sub>3</sub>) perovskite precursor solution. Researchers should optimize the concentrations and parameters for their specific experimental setup and perovskite composition.

## 1. Materials and Reagents:

- Lead iodide ( $\text{PbI}_2$ )
- Methylammonium iodide (MAI)
- 4-cyano-4'-heptylbiphenyl (7CB)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Substrates (e.g., FTO-coated glass)
- Standard materials for electron and hole transport layers and electrodes.

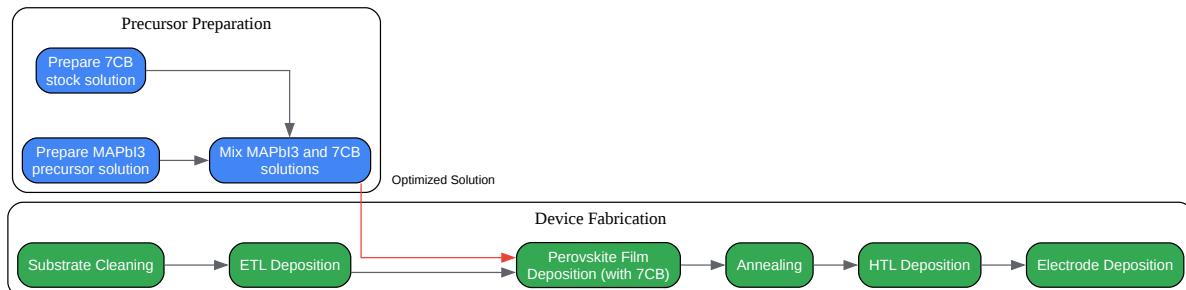
## 2. Precursor Solution Preparation:

- Prepare the stock perovskite precursor solution. For a typical 1 M  $\text{MAPbI}_3$  solution, dissolve 461 mg of  $\text{PbI}_2$  and 159 mg of MAI in a co-solvent of DMF and DMSO (e.g., 4:1 v/v) to a final volume of 1 mL.
- Prepare a stock solution of 7CB in a suitable solvent (e.g., DMF or chlorobenzene). A typical concentration might be 1-10 mg/mL.
- Add a specific volume of the 7CB stock solution to the perovskite precursor solution to achieve the desired final concentration of 7CB (e.g., 0.1 - 1.0 mol% with respect to  $\text{PbI}_2$ ).
- Stir the final solution at room temperature or with gentle heating (e.g., 40-60 °C) for at least 1 hour to ensure complete dissolution and homogeneity.

## 3. Perovskite Film Deposition and Device Fabrication:

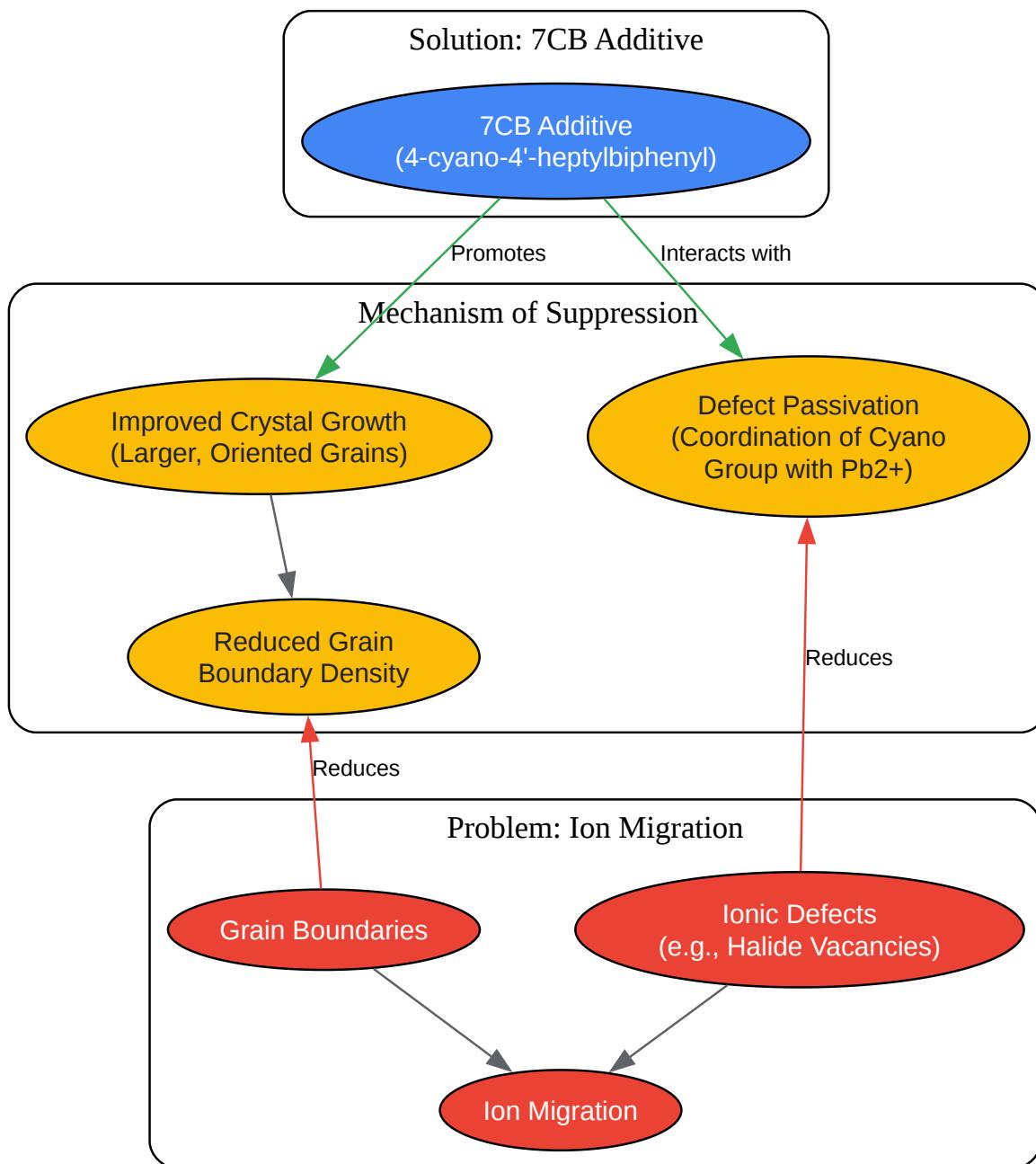
- Clean the substrates thoroughly.
- Deposit the electron transport layer (e.g.,  $\text{TiO}_2$ ,  $\text{SnO}_2$ ) onto the substrate according to your standard procedure.
- Deposit the perovskite precursor solution containing 7CB onto the substrate using spin-coating or blade-coating. Optimize the deposition parameters to achieve a uniform film.
- (Optional) Employ an anti-solvent dripping step (e.g., with chlorobenzene or toluene) during the spin-coating process to promote rapid and uniform crystallization.
- Anneal the perovskite film on a hotplate. The annealing temperature and time will need to be optimized (e.g., 100-150 °C for 10-30 minutes).
- Deposit the hole transport layer and the top electrode according to your standard device fabrication protocol.

# Visualizations



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Caption: Experimental workflow for fabricating perovskite solar cells with a 7CB additive.

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Caption: Proposed mechanism of how 7CB additive reduces ion migration in perovskite layers.

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